

An In-depth Technical Guide to 4-Pentenenitrile: Safety, Handling, and Disposal

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety protocols, handling procedures, and disposal methods for **4-pentenenitrile**. The information is compiled and presented to ensure the safe and responsible use of this chemical in a laboratory setting.

Chemical and Physical Properties

4-Pentenenitrile, also known as allylacetonitrile, is a colorless to slightly yellow liquid.[1][2] It is essential to be aware of its physical and chemical properties for safe handling and storage.



Property	Value	Source
Molecular Formula	C5H7N	[1][3]
Molecular Weight	81.12 g/mol	[1][3]
CAS Number	592-51-8	[1]
Boiling Point	140 °C	[1]
Density	0.814 g/mL at 25 °C	[4]
Vapor Pressure	6.36 mmHg	[1]
Refractive Index	1.4213 at 14 °C	[1][5]
Solubility	Insoluble in water; miscible with alcohol and ether.	[1][5]
Flash Point	60 °C	[6]

Hazard Identification and Safety Precautions

4-Pentenenitrile is classified as a hazardous substance. Understanding its hazards is critical for safe handling.

GHS Classification:[1][5]

- Acute Toxicity, Oral (Category 4)
- Acute Toxicity, Dermal (Category 4)
- Acute Toxicity, Inhalation (Category 4)

Signal Word: Warning[1][5]

Hazard Statements:[1][5]

• H302: Harmful if swallowed.

• H312: Harmful in contact with skin.



H332: Harmful if inhaled.

Precautionary Statements:[1][5]

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302+P352: IF ON SKIN: Wash with plenty of water.
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P312: Call a POISON CENTER or doctor/physician if you feel unwell.
- P330: Rinse mouth.
- P362+P364: Take off contaminated clothing and wash it before reuse.
- P501: Dispose of contents/container to an approved waste disposal plant.

Toxicity Data:

- LC50 (rat, inhalation): 2,550 ppm/4h[2]
- Upon absorption, it may release cyanide, and animal studies indicate it can cause liver injury.
 [2]

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory when handling **4-pentenenitrile** to minimize exposure.



PPE Category	Specification
Eye Protection	Chemical safety goggles or a face shield.[7]
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber, neoprene).[7]
Skin and Body Protection	Laboratory coat, long-sleeved clothing, and closed-toe shoes. For larger quantities or in case of potential splashing, chemical-resistant aprons or coveralls are recommended.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood.[8][9] If engineering controls are insufficient, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.

Handling and Storage Protocols

Experimental Protocol for Safe Handling:

- Risk Assessment: Before any new procedure, conduct a thorough risk assessment.
- Ventilation: Always handle 4-pentenenitrile in a properly functioning chemical fume hood to avoid inhalation of vapors.[8]
- Personal Protective Equipment: Ensure all required PPE is worn correctly before handling the chemical.
- Dispensing: When transferring or dispensing the chemical, use appropriate tools (e.g., glass pipettes with a bulb, syringes) to avoid spills and direct contact.
- Avoid Contamination: Do not eat, drink, or smoke in areas where 4-pentenenitrile is handled.[5] Wash hands thoroughly after handling, even if gloves were worn.[5]
- Emergency Preparedness: Ensure an eyewash station and safety shower are readily
 accessible.[10] Have a spill kit available that is appropriate for flammable liquids and organic
 nitriles.



Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[10]
- Keep away from heat, sparks, open flames, and other ignition sources as it is a flammable liquid.[5][10]
- Store separately from strong oxidizing agents, with which it is incompatible.[4][5]

Spill and Emergency Procedures

Immediate and appropriate response to a spill is crucial to prevent harm to personnel and the environment.

Experimental Protocol for Spill Cleanup:

- Evacuate and Alert: Immediately alert others in the vicinity and evacuate the area if the spill is large or in a poorly ventilated space.
- Assess the Spill: Determine the extent of the spill and if it can be safely managed by laboratory personnel.[11] For major spills, contact the institution's emergency response team.[11]
- Ventilate: Ensure the area is well-ventilated. If the spill is in a fume hood, keep it running.
- Don PPE: Wear appropriate PPE, including respiratory protection if necessary, before attempting to clean the spill.[12]
- Contain the Spill: For liquid spills, create a dike around the spill using an inert, non-combustible absorbent material such as sand, earth, diatomaceous earth, or vermiculite.[11]
 [13]
- Absorb the Spill: Carefully apply the absorbent material, starting from the outside and working inwards to prevent spreading.[12]
- Collect Waste: Once the liquid is absorbed, carefully scoop the material into a sealable, labeled container for hazardous waste.[12] Do not use sparking tools.[10]



- Decontaminate: Clean the spill area with a suitable solvent (e.g., soap and water), and collect the cleaning materials as hazardous waste.[11]
- Dispose of Waste: Dispose of the sealed container and any contaminated PPE as hazardous chemical waste according to institutional and local regulations.[13]

Disposal Protocols

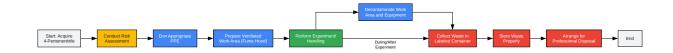
Proper disposal of **4-pentenenitrile** and its contaminated waste is essential to prevent environmental contamination and comply with regulations.

Experimental Protocol for Chemical Disposal:

- Waste Collection: Collect waste 4-pentenenitrile and materials contaminated with it in a
 designated, properly labeled, and sealed container.[14] The container should be compatible
 with the chemical.
- Labeling: The waste container must be clearly labeled with "Hazardous Waste" and the full chemical name "4-Pentenenitrile".[14]
- Segregation: Do not mix **4-pentenenitrile** waste with other incompatible waste streams.[14] Specifically, keep it separate from strong oxidizing agents.
- Storage of Waste: Store the waste container in a designated, well-ventilated, and secure area, away from ignition sources.
- Disposal Request: Arrange for the disposal of the hazardous waste through the institution's environmental health and safety office or a licensed chemical waste disposal contractor.[13]
 Follow all local, state, and federal regulations for hazardous waste disposal.

Visual Guides

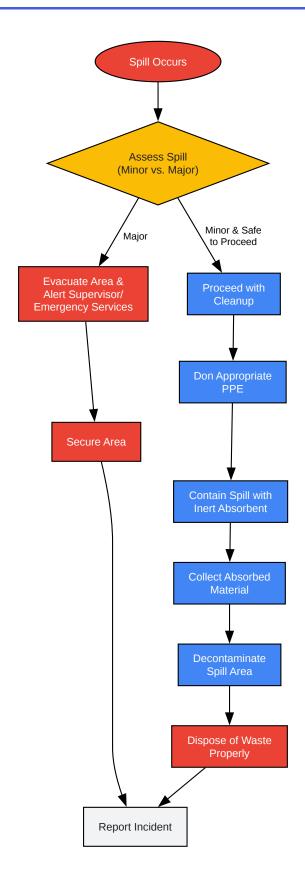




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Caption: Workflow for the safe handling of **4-pentenenitrile**.





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Caption: Decision tree for **4-pentenenitrile** spill emergency response.



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